

ACTH (11-24) storage conditions and shelf life

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Compound of Interest

Compound Name: Acth (11-24)

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ACTH (11-24) Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the proper storage, handling, and troubleshooting for **ACTH (11-24)**. Adherence to these guidelines is crucial for maintaining the peptide's integrity and ensuring reliable experimental outcomes.

Storage Conditions and Shelf Life

Proper storage of **ACTH (11-24)** is critical for preserving its biological activity. The following tables summarize the recommended storage conditions and shelf life for both lyophilized powder and reconstituted solutions.

Table 1: Storage of Lyophilized **ACTH (11-24)** Powder

Storage Temperature	Shelf Life	Additional Recommendations
-80°C	2 years ^[1]	Sealed, away from moisture and light, under nitrogen. ^[1]
-20°C	1 to 3 years ^{[1][2]}	Sealed, away from moisture and light, under nitrogen. ^[1]
Room Temperature	Stable for 3 weeks	For short-term storage or during shipping. Should be desiccated.

Table 2: Storage of Reconstituted **ACTH (11-24)** Solution

Storage Temperature	Shelf Life	Recommended Solvents & Considerations
-80°C	Up to 6 months	Use within 6 months. For long-term storage, adding a carrier protein (0.1% HSA or BSA) is recommended. Avoid freeze-thaw cycles.
-20°C	1 to 4 months	Use within 1 month. Avoid freeze-thaw cycles.
4°C (Refrigerated)	2 to 7 days	For short-term storage.
20-25°C (Room Temp)	4 hours	For immediate use after reconstitution.

Troubleshooting Guide & FAQs

This section addresses common questions and problems that may arise during the handling and use of **ACTH (11-24)**.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for reconstituting **ACTH (11-24)**? A1: Sterile water (H₂O) is a commonly recommended solvent. For a 10 mM solution, sonication may be necessary to aid dissolution. If using water as the stock solution, it is recommended to dilute it to the working solution and then filter-sterilize it with a 0.22 µm filter before use.

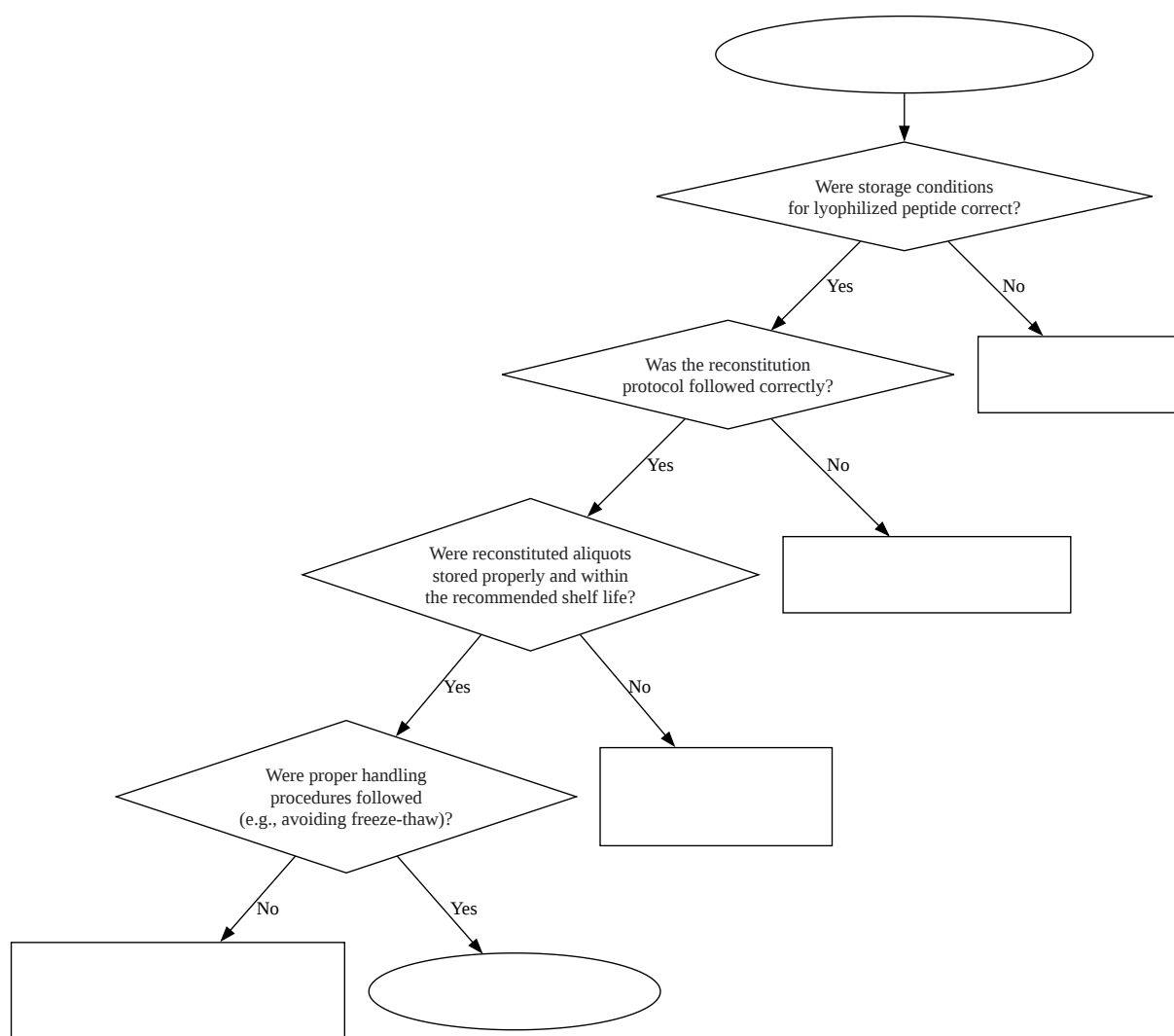
Q2: My lyophilized **ACTH (11-24)** appears as a small film or is barely visible in the vial. Is this normal? A2: Yes, this is normal. Lyophilized peptides can be volatile and may appear as a thin film or be difficult to see. The apparent volume can vary between vials containing the same amount of peptide.

Q3: How should I handle the peptide to ensure safety and prevent contamination? A3: Always handle peptides in a clean, well-ventilated area using personal protective equipment such as

gloves, a mask, and safety glasses. Lyophilized powders can be volatile, so handle them with care to avoid inhalation.

Q4: Can I repeatedly freeze and thaw my reconstituted **ACTH (11-24)** solution? A4: It is strongly recommended to avoid repeated freeze-thaw cycles as this can degrade the peptide. For long-term storage, it is best to aliquot the reconstituted solution into single-use volumes and store them at -20°C or -80°C.

Troubleshooting Common Issues



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Experimental Protocols

While specific experimental protocols will vary based on the research application, the following provides a general methodology for the reconstitution of **ACTH (11-24)**.

Protocol: Reconstitution of Lyophilized **ACTH (11-24)**

- **Equilibration:** Before opening, allow the vial of lyophilized **ACTH (11-24)** to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the peptide.
- **Solvent Preparation:** Prepare the recommended sterile solvent (e.g., sterile water). Ensure the solvent is at room temperature.
- **Reconstitution:** Carefully open the vial and add the appropriate volume of the prepared solvent to achieve the desired concentration. For example, to create a 10 mM solution, sonication may be beneficial to ensure complete dissolution.
- **Mixing:** Gently swirl or vortex the vial to ensure the peptide is completely dissolved. Avoid vigorous shaking, which can cause aggregation.
- **Aliquoting and Storage:** If the entire volume will not be used in a single experiment, it is highly recommended to aliquot the reconstituted solution into single-use, low-protein-binding microcentrifuge tubes. Store these aliquots at -20°C or -80°C for long-term storage to avoid repeated freeze-thaw cycles. For immediate use, the solution can be stored at 4°C for a short period.

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